

Comparative Kinetic Analysis of 7,8-Diaminopelargonic Acid Aminotransferase

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Compound of Interest

Compound Name: 7,8-diaminononanoate

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This guide provides a comprehensive comparison of the kinetic performance of 7,8-diaminopelargonic acid aminotransferase (DAPA AT), a key enzyme in the biotin biosynthesis pathway. DAPA AT catalyzes the pyridoxal 5'-phosphate (PLP)-dependent transamination of 7-keto-8-aminopelargonic acid (KAPA) to 7,8-diaminopelargonic acid (DAPA), utilizing S-adenosyl-L-methionine (SAM) as the amino donor.[1][2] Understanding the kinetic properties of this enzyme from various sources is crucial for applications in metabolic engineering and as a potential target for antimicrobial drug development.[3][4]

Kinetic Parameters of DAPA Aminotransferase from Various Organisms

The kinetic efficiency of DAPA AT varies across different microbial species. A summary of the key kinetic parameters, including the Michaelis constant (K_m) for the substrates (KAPA and SAM), the maximum reaction velocity (V_{max}), and the catalytic rate constant (k_{cat}), is presented below. A lower K_m value indicates a higher affinity of the enzyme for its substrate.[5][6][7]

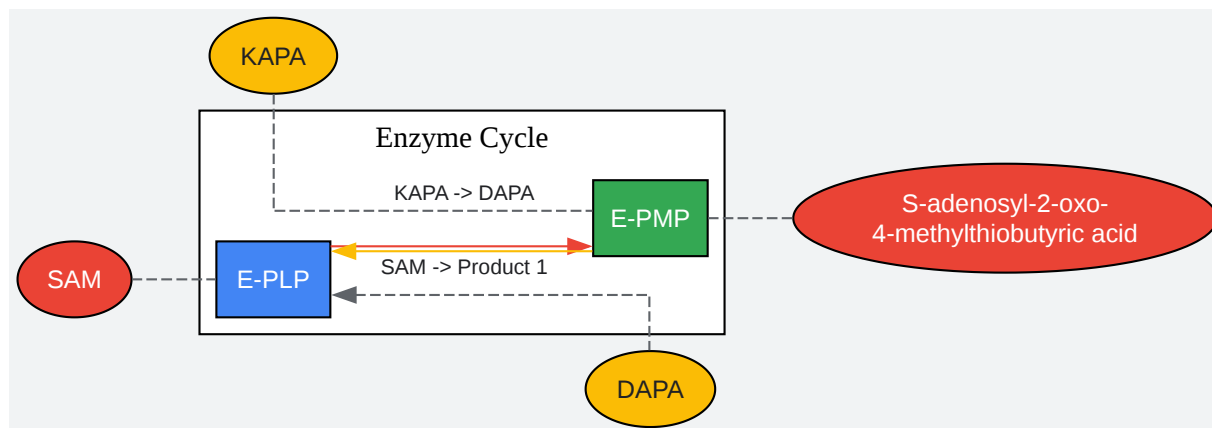
Organism	Substrate	Km	Vmax	kcat	Reference
Escherichia coli	S-adenosyl-L-methionine	0.20 mM	0.16 $\mu\text{mol}/\text{mg}/\text{min}$	17 min^{-1}	[8]
7-keto-8-aminopelargonic acid	1.2 μM	[8]			
Escherichia coli (wild-type)	S-adenosyl-L-methionine	150 μM	0.013 s^{-1}	[2]	
7-keto-8-aminopelargonic acid	<2 μM	[2]			
Mycobacterium tuberculosis	S-adenosyl-L-methionine	0.78 \pm 0.20 mM	1.0 \pm 0.2 min^{-1}	[3]	
7-keto-8-aminopelargonic acid	3.8 \pm 1.0 μM	[3]			
Brevibacterium divaricatum	S-adenosyl-L-methionine	-	-	-	[9]
7-keto-8-aminopelargonic acid	-	-	-	[9]	

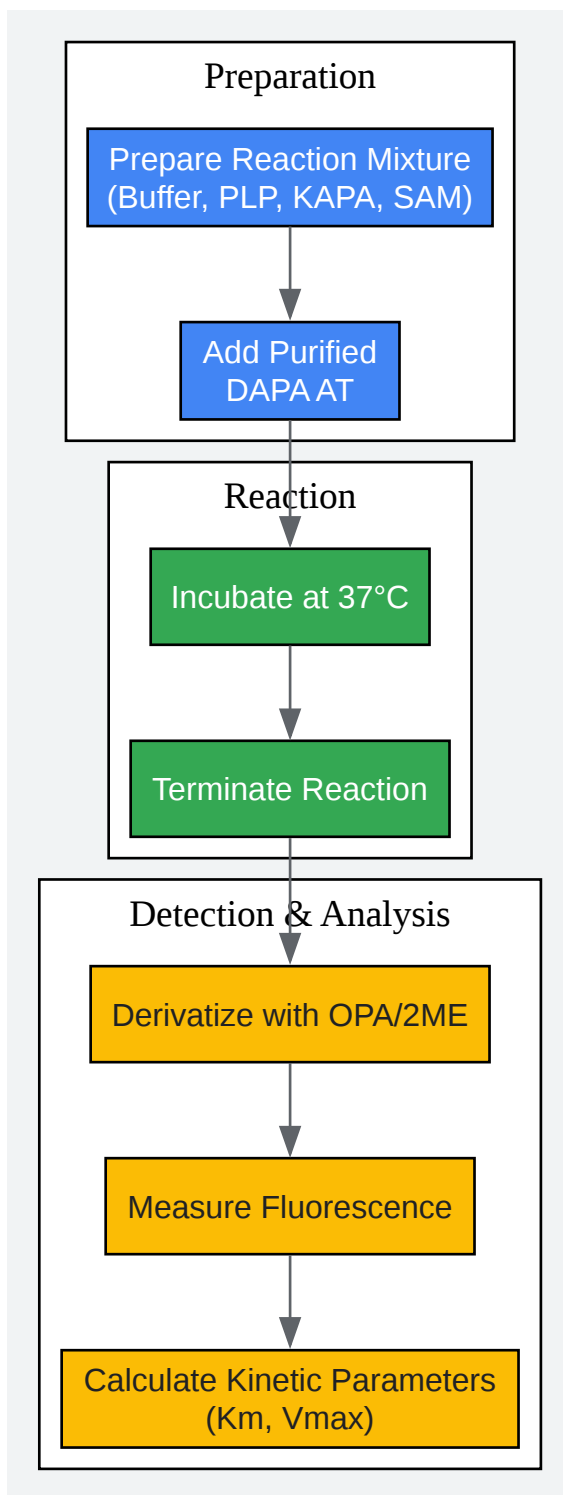
Note: Data for *Brevibacterium divaricatum* was not quantitatively specified in the reviewed literature.

The data reveals that DAPA AT from *E. coli* exhibits a significantly higher affinity for KAPA (lower K_m) compared to the enzyme from *Mycobacterium tuberculosis*. The catalytic efficiency (k_{cat}) also varies, highlighting species-specific differences in enzyme performance.

Reaction Mechanism

Initial velocity studies of the DAPA AT from *Escherichia coli* have revealed a parallel pattern of reciprocal plots, which is characteristic of a Ping Pong Bi Bi kinetic mechanism.^[8] In this mechanism, the first substrate (SAM) binds to the enzyme and donates its amino group to the PLP cofactor, forming pyridoxamine 5'-phosphate (PMP) and releasing the first product. Subsequently, the second substrate (KAPA) binds to the modified enzyme and accepts the amino group, forming the second product (DAPA) and regenerating the PLP-bound enzyme.





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References

- 1. Purification and properties of 7, 8-diaminopelargonic acid aminotransferase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The dual-specific active site of 7,8-diaminopelargonic acid synthase and the effect of the R391A mutation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 7,8-Diaminopelargonic acid aminotransferase from Mycobacterium tuberculosis, a potential therapeutic target. Characterization and inhibition studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. A microplate fluorescence assay for DAPA aminotransferase by detection of the vicinal diamine 7,8-diaminopelargonic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. ucl.ac.uk [ucl.ac.uk]
- 6. What Is Enzyme Kinetics? Understanding Km and Vmax in Biochemical Reactions [synapse.patsnap.com]
- 7. Understanding Km and Vmax: Practical Implications for Enzyme Studies [synapse.patsnap.com]
- 8. Biosynthesis of 7, 8-diaminopelargonic acid from 7-keto-8-aminopelargonic acid and S-adenosyl-L-methionine. The kinetics of the reaction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. academic.oup.com [academic.oup.com]
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